

# Application Notes and Protocols for INCB3344 in Cell Culture Assays

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## Compound of Interest

Compound Name: *INCB3344*

Cat. No.: *B1169443*

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## Introduction

**INCB3344** is a potent and selective small molecule antagonist of the C-C chemokine receptor 2 (CCR2).<sup>[1][2][3]</sup> CCR2 and its primary ligand, C-C motif chemokine ligand 2 (CCL2, also known as monocyte chemoattractant protein-1 or MCP-1), play a crucial role in the recruitment of monocytes and macrophages to sites of inflammation.<sup>[4]</sup> This signaling axis is implicated in the pathogenesis of various inflammatory diseases, including rheumatoid arthritis, multiple sclerosis, and diabetic nephropathy, making CCR2 a significant therapeutic target.<sup>[1][5][6][7][8]</sup> **INCB3344** exhibits high affinity for both human and murine CCR2, making it a valuable tool for in vitro and in vivo studies.<sup>[9][10]</sup> These application notes provide detailed protocols for utilizing **INCB3344** in common cell-based assays to investigate its antagonistic effects on the CCL2/CCR2 signaling pathway.

## Mechanism of Action

**INCB3344** functions as a non-competitive antagonist of the CCR2 receptor.<sup>[6]</sup> It binds to the receptor and prevents the intracellular signaling cascade induced by CCL2. This blockade inhibits downstream events such as G-protein activation, calcium mobilization, and the phosphorylation of extracellular signal-regulated kinase (ERK), ultimately leading to the inhibition of monocyte and macrophage chemotaxis.<sup>[1][4]</sup>

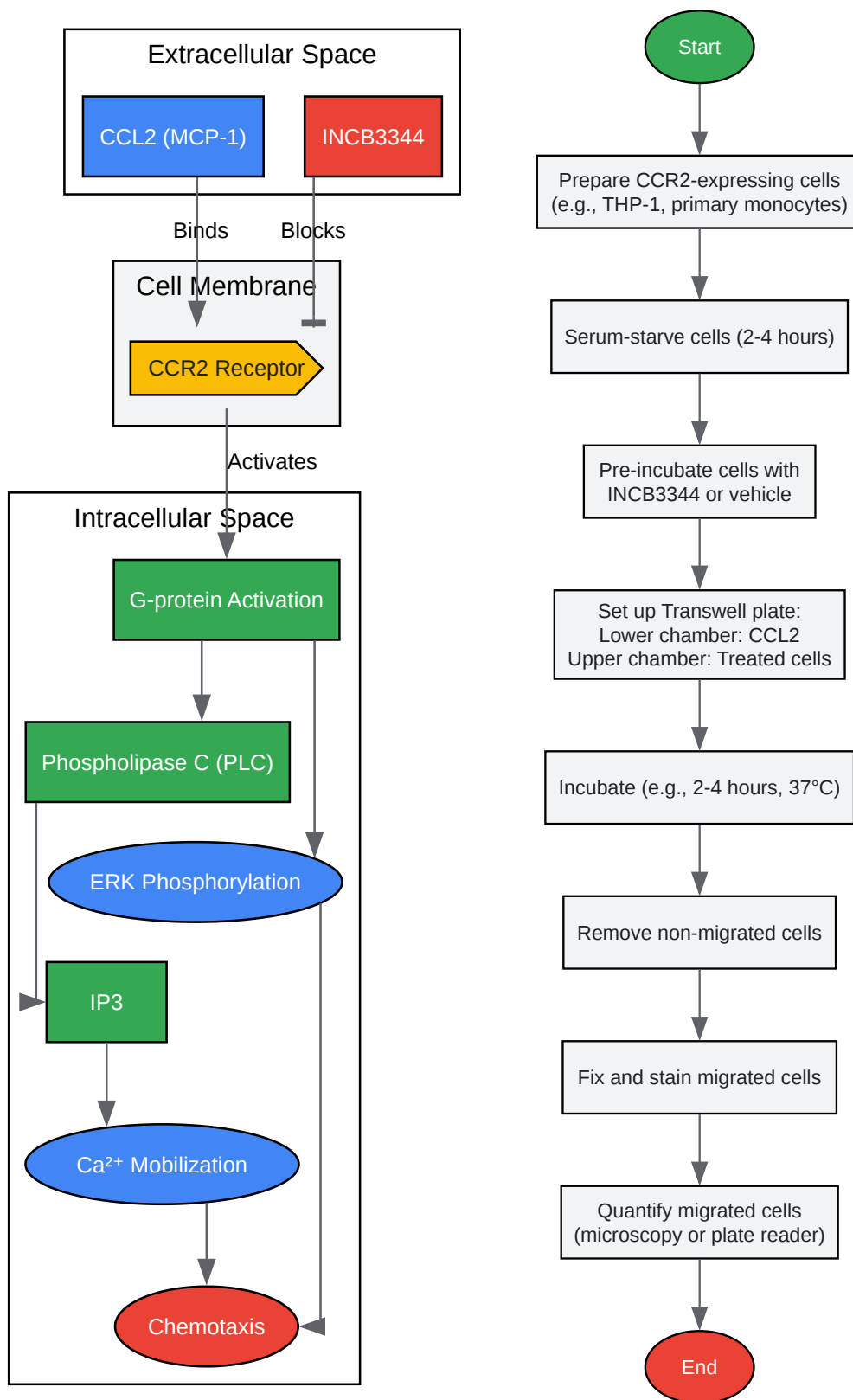
## Data Presentation

### INCB3344 Potency (IC50) Across Various Assays and Species

Assay Type	Species/Recept or	Cell Line/System	IC50 (nM)	Reference
Binding Antagonism	Human CCR2 (hCCR2)	-	5.1	[2][9][11][12]
Murine CCR2 (mCCR2)	WEHI-274.1 (murine monocytes)	10 ± 5	[2][13]	
Murine CCR2 (mCCR2)	-	9.5	[2][9][11][12]	
Rat CCR2	-	7.3	[2]	
Cynomolgus CCR2	-	16	[2]	
Chemotaxis Assay	Human CCR2 (hCCR2)	-	3.8	[2][9][11][12]
Murine CCR2 (mCCR2)	-	7.8	[2][9][11][12]	
Rat CCR2	-	2.7	[2]	
Cynomolgus CCR2	-	6.2	[2]	
ERK Phosphorylation	Murine CCR2 (mCCR2)	Mouse Monocytes	Potency similar to chemotaxis	[1][3]

Note: IC50 values can vary depending on experimental conditions.

## Signaling Pathway and Experimental Workflow Diagrams



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